

A Technical Guide to the Solubility of tert-Nonyl Mercaptan in Organic Solvents

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Compound of Interest

Compound Name: *tert-Nonyl mercaptan*

Cat. No.: *B2777767*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **tert-nonyl mercaptan** in various organic solvents. Due to the limited availability of specific quantitative data in publicly accessible literature, this document focuses on qualitative solubility information and provides a detailed, generalized experimental protocol for its quantitative determination. This guide is intended to assist researchers, scientists, and professionals in drug development in the handling, application, and analysis of this compound.

Introduction to tert-Nonyl Mercaptan

Tert-nonyl mercaptan (TNM), a mixture of isomers with the chemical formula $C_9H_{20}S$, is a clear, colorless liquid with a characteristic strong, pungent odor. It belongs to the thiol family of organic compounds. TNM is a versatile chemical intermediate utilized in various industrial applications, including polymer production as a chain transfer agent, as an additive in lubricants to enhance anti-wear and anti-corrosion properties, and in the synthesis of surfactants.^[1] Its physical and chemical properties, such as its solubility, are critical for its effective use in these applications.

Solubility Profile of tert-Nonyl Mercaptan

Based on available data, **tert-nonyl mercaptan** is generally soluble in nonpolar and polar aprotic organic solvents, while its solubility in water is negligible.^{[2][3]} One source indicates a water solubility of 16.6 mg/L at 20°C.^{[4][5][6]} The principle of "like dissolves like" is a good

predictor of its solubility behavior; as a relatively nonpolar molecule with a significant hydrocarbon portion, it is expected to be miscible with solvents of similar polarity.

Table 1: Qualitative Solubility of tert-Nonyl Mercaptan in Various Solvents

| Solvent Classification | Solvent Example | Qualitative Solubility | Reference |
|------------------------|------------------------|------------------------|-----------|
| Polar Protic Solvents | Ethanol | Soluble | [1] |
| Water | Negligible | [2][3] | |
| Polar Aprotic Solvents | Diethyl Ether | Soluble | [1] |
| Nonpolar Solvents | Benzene | Soluble | [1] |
| Hexane | Expected to be Soluble | N/A | |
| Toluene | Expected to be Soluble | N/A | |

Note: Solubility in hexane and toluene is inferred from the "like dissolves like" principle and the known solubility of similar long-chain thiols in hydrocarbon solvents. Quantitative determination is recommended for specific applications.

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for the quantitative determination of the solubility of a liquid, such as **tert-nonyl mercaptan**, in an organic solvent. The isothermal shake-flask method is a widely accepted technique for this purpose.

Principle

A saturated solution of the solute (**tert-nonyl mercaptan**) is prepared by agitating an excess amount of the solute in the solvent of interest at a constant temperature until equilibrium is reached. The concentration of the solute in the resulting saturated solution is then determined using a suitable analytical method.

Materials and Equipment

- **tert-Nonyl Mercaptan** (solute)
- Organic solvent of interest (e.g., ethanol, hexane, toluene)
- Analytical balance (accurate to ± 0.1 mg)
- Thermostatically controlled water bath or incubator
- Shake-flask apparatus or magnetic stirrer with stir bars
- Glass vials or flasks with airtight seals
- Syringes and syringe filters (chemically compatible with the solvent and solute)
- Volumetric flasks and pipettes
- Analytical instrument for quantification (e.g., Gas Chromatograph with a Flame Ionization Detector (GC-FID) or a Sulfur Chemiluminescence Detector (SCD), High-Performance Liquid Chromatograph (HPLC))

Procedure

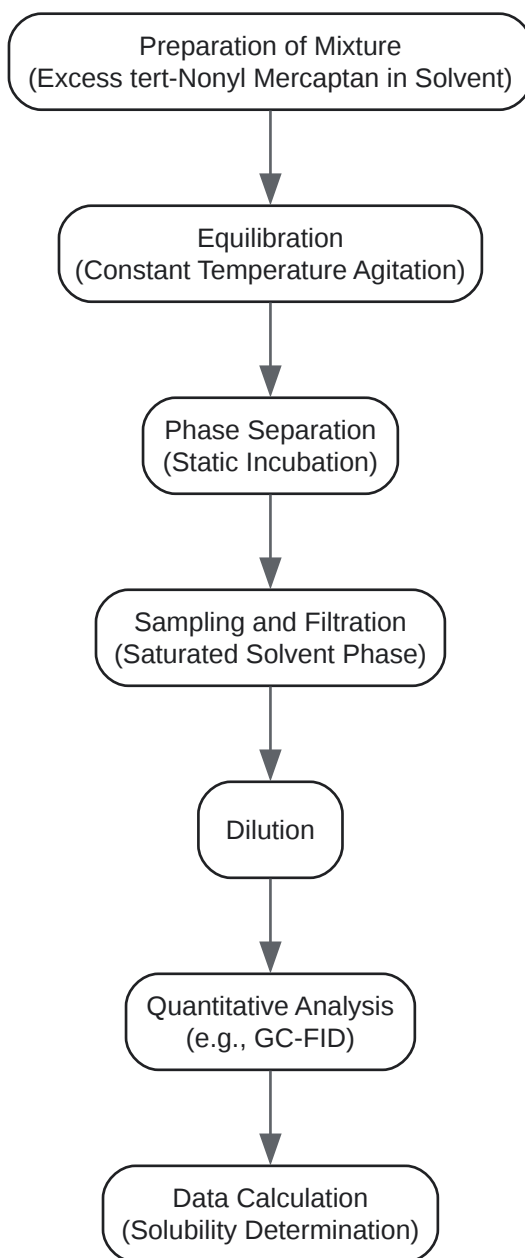
- **Preparation of the System:** Add an excess amount of **tert-nonyl mercaptan** to a known volume or mass of the organic solvent in a sealed glass vial or flask. The presence of a separate, undissolved phase of the mercaptan should be visible.
- **Equilibration:** Place the sealed vial in a thermostatically controlled shaker bath set to the desired temperature (e.g., 25 °C). Agitate the mixture for a sufficient period to ensure that equilibrium is reached. A period of 24 to 72 hours is typically recommended, and preliminary experiments should be conducted to determine the time required to reach equilibrium.
- **Phase Separation:** After equilibration, cease agitation and allow the mixture to stand undisturbed at the constant temperature for at least 24 hours to allow for complete phase separation. The excess, undissolved **tert-nonyl mercaptan** will form a distinct layer or droplets.

- **Sampling:** Carefully withdraw a sample from the clear, saturated solvent phase using a syringe. Avoid disturbing the undissolved solute phase. Attach a syringe filter to the syringe and filter the sample into a clean vial to remove any suspended micro-droplets.
- **Dilution:** Accurately dilute the filtered sample with the pure solvent to a concentration that falls within the linear range of the analytical instrument.
- **Quantification:** Analyze the diluted sample using a pre-calibrated analytical method (e.g., GC-FID). A calibration curve should be prepared using standard solutions of **tert-nonyl mercaptan** of known concentrations in the same solvent.
- **Data Analysis:** Calculate the concentration of **tert-nonyl mercaptan** in the saturated solution from the analytical results and the dilution factor. The solubility is typically expressed as grams per 100 mL of solvent (g/100 mL), moles per liter (mol/L), or as a weight/weight percentage (% w/w).

Visualizations

Experimental Workflow

The following diagram illustrates the key steps in the experimental determination of the solubility of **tert-nonyl mercaptan**.

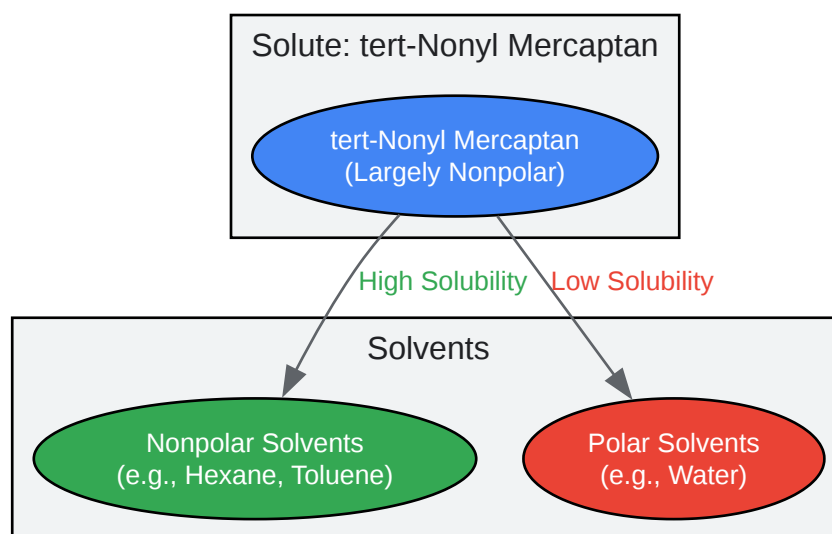


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Caption: Experimental workflow for solubility determination.

The "Like Dissolves Like" Principle

The solubility of **tert-nonyl mercaptan** is governed by the principle of "like dissolves like," which is based on the polarity of the solute and the solvent.



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Caption: The "like dissolves like" principle for solubility.

Conclusion

While specific quantitative solubility data for **tert-nonyl mercaptan** in a wide array of organic solvents is not readily available in the public domain, its chemical nature suggests good solubility in nonpolar and some polar aprotic solvents, and poor solubility in highly polar solvents like water. For applications requiring precise solubility values, the provided experimental protocol offers a reliable method for their determination. Understanding the solubility characteristics of **tert-nonyl mercaptan** is essential for its effective use in research, development, and industrial processes.

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